

Chlorthiophos Reference Standard: Application Notes and Protocols for Analytical Testing

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Compound of Interest

Compound Name: *Chlorthiophos*

Cat. No.: *B166581*

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Introduction

Chlorthiophos is an organophosphate insecticide and acaricide.^[1] As a cholinesterase inhibitor, it exerts its toxic effects by disrupting the nervous system of insects and mammals.^[2] ^[3] Due to its potential for environmental contamination and human exposure, accurate and reliable analytical methods for its detection and quantification are essential. This document provides detailed application notes and protocols for the use of **Chlorthiophos** reference standards in analytical testing.

Physicochemical Properties of Chlorthiophos

A comprehensive understanding of the physicochemical properties of a reference standard is crucial for its proper handling, storage, and use in analytical method development.

Property	Value	Reference
Chemical Name	O,O-diethyl O-2,5-dichloro-4-(methylthio)phenyl phosphorothioate	[4]
CAS Number	60238-56-4	[5]
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₃ PS ₂	[5]
Molecular Weight	361.24 g/mol	[5]
Appearance	Yellow-brown liquid, may crystallize at low temperatures	[1]
Solubility	Practically insoluble in water; soluble in most organic solvents.	[1]
Storage Temperature	2-8°C	

Analytical Methodologies

The two primary chromatographic techniques for the analysis of **Chlorthiophos** are Gas Chromatography-Mass Spectrometry (GC-MS/MS) and High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Gas Chromatography-Mass Spectrometry (GC-MS/MS)

GC-MS/MS offers high sensitivity and selectivity, making it ideal for trace-level analysis of **Chlorthiophos** in complex matrices.

Quantitative Data for GC-MS/MS Analysis:

Parameter	Value	Reference
Limit of Detection (LOD)	3.1 µg/kg	[6]
Limit of Quantification (LOQ)	9.3 µg/kg	[6]
Calibration Range	0.1 - 1000 ppb	[7]
Coefficient of Determination (R ²)	>0.99	[7]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely available technique suitable for the routine analysis of **Chlorthiophos**.

Quantitative Data for HPLC-UV Analysis:

Parameter	Value	Reference
Limit of Detection (LOD)	0.045 µg/mL	[8]
Limit of Quantification (LOQ)	0.137 µg/mL	[8]
Linear Range	1 - 5 µg/mL	[8]
Coefficient of Determination (R ²)	0.9907 (analytical), 0.9982 (bio-analytical)	[8]
Wavelength (λ _{max})	290 nm	[9]

Experimental Protocols

Sample Preparation using QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in food and agricultural products.[4][10][11]

Protocol:

- Homogenization: Homogenize 10-15 g of the sample.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).[4]
 - Shake vigorously for 1 minute.
 - Centrifuge at \geq 3000 rcf for 5 minutes.[12]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a sorbent (e.g., PSA, C18, GCB) to remove interfering matrix components.[11]
 - Vortex for 30 seconds.
 - Centrifuge at \geq 5000 rcf for 2 minutes.[12]
- Final Extract: The resulting supernatant is the final extract, ready for analysis by GC-MS/MS or HPLC-UV.

GC-MS/MS Instrumental Parameters

Protocol:

- Gas Chromatograph: Agilent 7890B GC or equivalent.[6]
- Mass Spectrometer: Agilent 7010B GC MS Triple Quadrupole or equivalent.[6]
- Column: HP-5MS, 30 m x 0.250 mm diameter, 0.25 μ m film thickness.[6]

- Oven Program:
 - Initial temperature: 150°C, hold for 0 min.
 - Ramp to 280°C at 30°C/min.
 - Hold at 280°C for 10 min.[6]
- Inlet: Splitless, 250°C.[6]
- Injection Volume: 2 μ L.[6]
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.[6]
- Transfer Line Temperature: 280°C.[13]
- Ion Source Temperature: 200°C.[13]
- Ionization Mode: Electron Impact (EI).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

HPLC-UV Instrumental Parameters

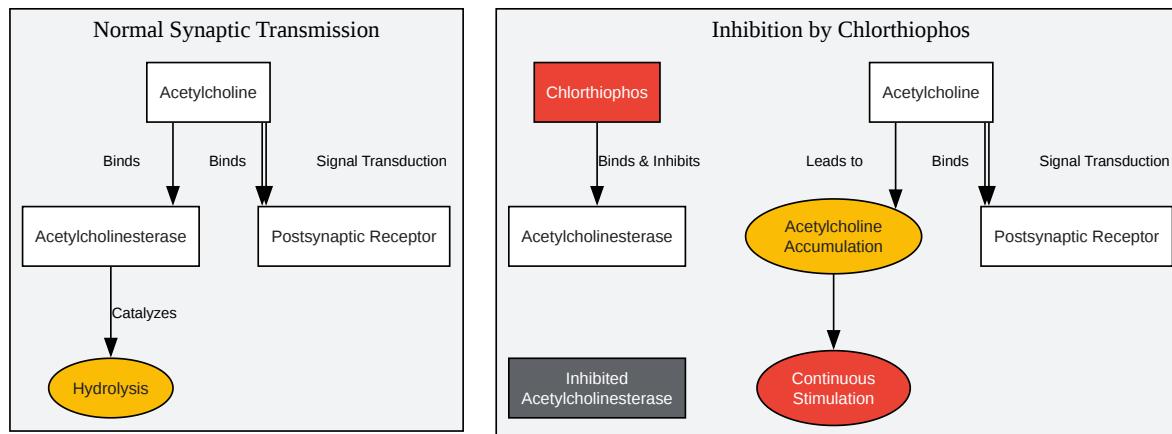
Protocol:

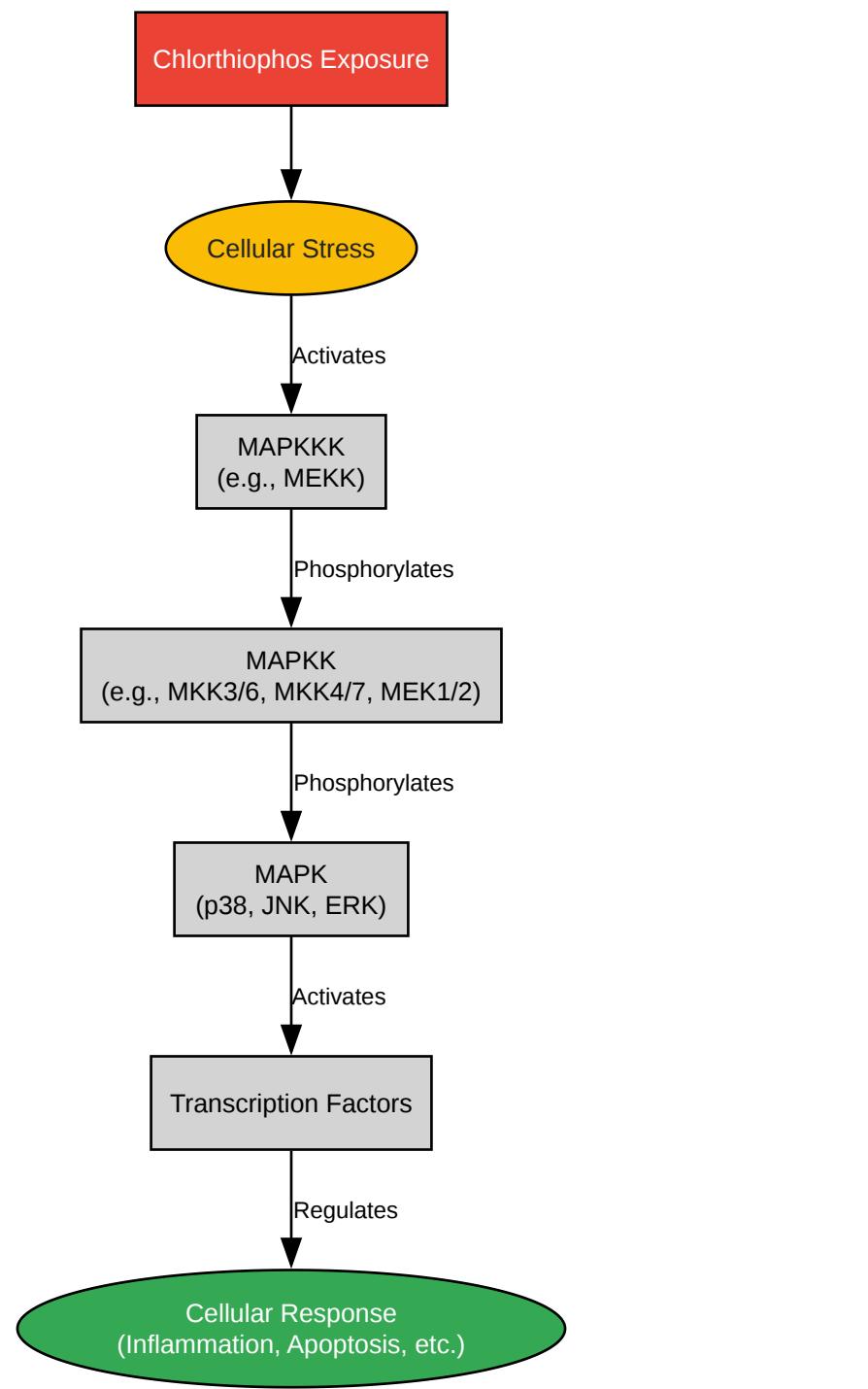
- HPLC System: Agilent 1100 series or equivalent.[9]
- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m).[14]
- Mobile Phase: Acetonitrile and water (80:20, v/v).[15]
- Flow Rate: 1.0 mL/min.[8]
- Column Temperature: 40°C.[15]
- Injection Volume: 20 μ L.[14]
- UV Detector Wavelength: 290 nm.[9]

Signaling Pathways and Experimental Workflows

Acetylcholinesterase Inhibition Pathway

Chlorthiophos, like other organophosphate pesticides, inhibits the enzyme acetylcholinesterase (AChE).^[2] This leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve stimulation.^{[3][16]}





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